

barium arsenate hydrogen storage material

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

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Chemical Profile of Barium Arsenate

Barium arsenate is an inorganic compound with specific physical and chemical properties that are important for handling and experimental design [1].

- **Molecular Formula:** $Ba_3(AsO_4)_2$ [1]
- **Molecular Weight:** Approximately 783.5 g/mol [1]
- **Appearance:** White crystalline solid [1]
- **Solubility:** Generally insoluble in water, though this is pH-dependent [1]. Its solubility product (Ksp) has been determined to be $10^{-23.53}$ [2].
- **Thermal Stability:** Shows stability with a melting point above 500°C [1].
- **Primary Known Applications:** Used as a pigment in paints and ceramics, as a decolorizing agent in glass, and in wood preservation [1]. Its high toxicity requires careful handling [1].

Framework for Hydrogen Storage Material Assessment

Since direct protocols for **barium arsenate** in hydrogen storage are not established, the following general framework from the U.S. Department of Energy's Hydrogen and Fuel Cell Technologies Office (HFTO) can be adapted. Research typically focuses on three main classes of materials [3]:

- **Metal Hydrides:** Research focuses on improving volumetric/gravimetric capacity, kinetics, cycle life, and thermodynamics.
- **Chemical Hydrogen Storage Materials:** Research aims to improve capacity, transient performance, and develop efficient regeneration processes.

- **Sorbent Materials:** Research focuses on increasing effective adsorption temperature and optimizing pore size and volume.

The experimental workflow for evaluating a new material, which would include **barium arsenate**, generally follows a structured path from synthesis to advanced characterization, as outlined in the diagram below.

Diagram 1: A generalized workflow for evaluating a new hydrogen storage material. This protocol can be adapted for **barium arsenate**, though its suitability is unknown.

Phase 1: Material Synthesis and Processing

The first step involves preparing a high-purity, well-defined sample. For **barium arsenate**, a known synthesis method involves a reaction between barium chloride and sodium arsenate in an aqueous solution, leading to the precipitation of **barium arsenate** [1].

- **Protocol: Synthesis via Precipitation [1]**
 - **Preparation:** Dissolve stoichiometric amounts of barium chloride (BaCl_2) and sodium arsenate (Na_3AsO_4) in separate containers of deionized water.
 - **Reaction:** Slowly add the sodium arsenate solution to the barium chloride solution under constant stirring.
 - **pH Control:** Maintain the reaction pH between 11 and 12 to favor the formation of **barium arsenate**. Use sodium hydroxide (NaOH) or hydrochloric acid (HCl) for adjustments.
 - **Precipitation:** Allow the precipitate of **barium arsenate** to form.
 - **Filtration and Washing:** Isolate the solid using filtration (e.g., vacuum filtration) and wash thoroughly with deionized water to remove soluble ions like chloride and sodium.
 - **Drying:** Dry the purified precipitate in an oven at 105°C or use advanced drying techniques like fluidized bed drying [1].

Phase 2: Core Characterization

This phase confirms the material's identity and basic properties.

- **Protocol: Basic Material Characterization**
 - **Structural Analysis (XRD):** Perform X-ray Diffraction to confirm the crystal structure and phase purity of the synthesized powder. Compare the diffraction pattern with known reference patterns for **barium arsenate**.

- **Morphological Analysis (SEM):** Use Scanning Electron Microscopy to examine the particle size, shape, and surface morphology. **Barium arsenate** precipitated at 25°C has been observed as granular aggregates with smaller crystal clusters [2].
- **Thermal Stability (TGA/DSC):** Conduct Thermogravimetric Analysis and Differential Scanning Calorimetry to determine the decomposition temperature and thermal stability, which is crucial for hydrogen storage cycling. **Barium arsenate** is known to be stable above 500°C [1].

Phase 3: Hydrogen Storage Property Analysis

This is the critical phase for evaluating the core functionality. The specific mechanisms (e.g., physisorption, chemisorption, chemical reaction) would guide the exact protocol.

- **Protocol: Gravimetric and Volumetric Capacity Measurement**
 - **Sample Activation:** Pre-treat the material in a specialized sample tube under vacuum or inert gas at an elevated temperature to remove surface contaminants.
 - **Sieverts' Method:** Use a manometric setup (like a PCTPro-2000) to expose the activated sample to high-purity hydrogen gas at known pressures and temperatures.
 - **Data Collection:** Measure the quantity of hydrogen absorbed/adsorbed by the material by monitoring pressure changes within a known volume. Perform this for a range of pressures at a constant temperature to generate a Pressure-Composition Isotherm (PCI).
 - **Kinetics and Cycling:** At a fixed pressure, measure the uptake of hydrogen over time to assess absorption kinetics. Perform repeated absorption/desorption cycles to test the material's long-term durability.

Performance Benchmarks and Data Analysis

To assess the viability of any hydrogen storage material, its performance must be compared against established targets. The following table outlines the U.S. Department of Energy's technical targets for light-duty vehicle applications, which are a common benchmark in the field [3].

Table 1: DOE Technical Targets for Onboard Hydrogen Storage Systems (Light-Duty Vehicles) [3]

System Performance Metric	2020 Target	Ultimate Target	Status of Exemplar Materials (c. 2015)
Gravimetric Capacity	1.5 kWh/kg (0.045 kg H ₂ /kg system)	2.2 kWh/kg (0.065 kg H ₂ /kg system)	Sorbent: 1.3 kWh/kg (0.038 kg H ₂ /kg system)
Volumetric Capacity	1.0 kWh/L (0.030 kg H ₂ /L system)	1.7 kWh/L (0.050 kg H ₂ /L system)	Chemical Hydrogen: 1.3 kWh/L (0.040 kg H ₂ /L system)
Storage Cost	\$10/kWh (\$333/kg H ₂)	\$8/kWh (\$266/kg H ₂)	Sorbent: ~\$15/kWh (\$490/kg H ₂)

For **barium arsenate**, the following table would be used to compile experimental data. The values shown are placeholders, as its actual performance for hydrogen storage is unknown.

Table 2: Experimental Data Sheet for Barium Arsenate Evaluation

Property	Target Value	Experimental Result (Hypothetical)	Testing Standard/Method
Gravimetric Capacity (wt%)	> 4.5% (2020 DOE)	Data Required	Sieverts' Method (Volumetric)
Enthalpy of Reaction (kJ/mol H ₂)	~20-50 (varies by mechanism)	Data Required	PCI Analysis at Multiple Temperatures
Kinetics (Time for 90% uptake)	< 5 minutes	Data Required	Gravimetric Uptake vs. Time
Cycle Life (capacity retention)	1000 cycles	Data Required	Repetitive Absorption/Desorption
Activation Energy (kJ/mol)	As low as possible	Data Required	Arrhenius Analysis of Kinetics Data

Critical Safety and Handling Protocol

Barium arsenate is a **highly toxic compound** due to its arsenic content, requiring stringent safety measures [1].

- **Engineering Controls:** All procedures must be conducted in a certified fume hood to prevent inhalation of powders.
- **Personal Protective Equipment (PPE):** Wear appropriate gloves (e.g., nitrile), closed-toe shoes, a lab coat, and safety goggles at a minimum.
- **Hygiene:** Prohibit eating, drinking, or applying cosmetics in areas where the chemical is handled. Wash hands thoroughly after handling.
- **Waste Disposal:** Collect all waste, including contaminated gloves and filters, in a dedicated, labeled container for hazardous waste disposal in accordance with local regulations.
- **Spill Procedure:** For small spills, carefully dampen with a wet towel and place all materials into a hazardous waste bag. For larger spills, evacuate the area and seek professional assistance.

Conclusion and Research Outlook

Based on the available information, **barium arsenate**'s application in hydrogen storage remains speculative and unexplored. Its known properties, such as thermal stability above 500°C [1], might be of interest, but its significant toxicity [1] presents a major barrier for practical implementation.

Future research would need to follow the outlined workflow to determine if **barium arsenate** can interact with hydrogen in a useful way. Key questions to address are:

- Does it possess any porous structure for physisorption?
- Can it form a metal hydride or undergo a reversible chemical reaction with hydrogen?
- If it does store hydrogen, can the hydrogen be released under practical conditions of temperature and pressure?

Given the safety challenges and the lack of prior evidence, researchers might find it more productive to investigate other materials with a clearer documented potential for hydrogen storage.

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